

Technical Support Center: Disposal of Dibromodifluoromethane (CBr₂F₂) Waste

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Compound of Interest

Compound Name: Dibromodifluoromethane

Cat. No.: B1204443

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe and compliant disposal of **Dibromodifluoromethane** (CBr₂F₂) waste generated in a research setting. The information is presented in a question-and-answer format to directly address potential issues.

Frequently Asked Questions (FAQs)

Q1: What is **Dibromodifluoromethane** and what are its primary hazards?

A1: **Dibromodifluoromethane** (CBr₂F₂), also known as Halon 1202, is a colorless, non-flammable liquid or gas (boiling point: 22.8 °C)[1]. While it is stable under normal conditions, it presents several hazards[2][3]:

- **Toxicity:** Inhalation can be harmful, potentially causing drowsiness, dizziness, and, in high concentrations, asphyxiation by displacing oxygen.[2] Upon heating or in a fire, it decomposes to produce highly toxic and corrosive gases, including hydrogen fluoride (HF) and hydrogen bromide (HBr).[2]
- **Environmental Hazard:** It is a Class I ozone-depleting substance.[1]
- **Reactivity:** It is incompatible with chemically active metals such as sodium, potassium, calcium, and powdered aluminum, zinc, or magnesium.[4]

Q2: How should I collect and store CBr₂F₂ waste in the laboratory?

A2: Proper collection and storage are crucial to ensure safety and compliance.

- Segregation: CBr₂F₂ is a halogenated organic compound and must be collected in a dedicated "Halogenated Organic Waste" container.^[5] Do not mix it with non-halogenated solvents, aqueous waste, or solid waste.^{[6][7]}
- Container: Use a chemically compatible and clearly labeled container, such as a high-density polyethylene (HDPE) carboy, with a secure, tight-fitting lid to prevent vapor release.^[8]
- Labeling: The container must be labeled as "Hazardous Waste" and clearly identify the contents as "**Dibromodifluoromethane** Waste."^{[8][9]} Do not use abbreviations.
- Storage: Store the waste container in a cool, dry, well-ventilated area, away from direct sunlight and sources of heat or ignition.^[3] Ensure it is segregated from incompatible materials.^[3]

Q3: Can I dispose of small amounts of CBr₂F₂ waste down the drain?

A3: No. Under no circumstances should halogenated organic compounds like CBr₂F₂ be disposed of down the sanitary sewer.^[7] This is due to its environmental persistence, potential to harm aquatic life, and the possibility of generating toxic vapors in the sewer system.

Q4: What are the approved final disposal methods for CBr₂F₂ waste?

A4: The standard and approved method for the final disposal of halogenated organic waste, including CBr₂F₂, is high-temperature incineration in a licensed hazardous waste facility.^{[5][10]} These facilities are equipped with specialized scrubbers to neutralize the acidic and toxic byproducts of combustion, such as HF and HBr.

Troubleshooting Guide

Issue: I have a small amount of CBr₂F₂ left in a lecture bottle. How do I dispose of it?

Solution:

- Do not attempt to empty the cylinder yourself. Residual gas under pressure is a significant hazard.

- Contact your institution's Environmental Health and Safety (EHS) office. They will have established procedures for managing and disposing of lecture bottles containing hazardous materials.
- Label the cylinder clearly as "Waste: **Dibromodifluoromethane**" and store it in a secure, well-ventilated area away from incompatible materials until it can be collected.

Issue: I accidentally mixed a small amount of CBr_2F_2 with a non-halogenated solvent waste stream. What should I do?

Solution:

- The entire mixture must now be treated as halogenated waste.^[7]
- Immediately label the container to reflect the new composition, listing all components. For example, "Hazardous Waste: Halogenated Solvent Mixture (Methanol, **Dibromodifluoromethane**)."
- Ensure the container is appropriate for halogenated waste and continue to collect compatible waste in it, or cap it for disposal if it's full.
- Inform your EHS office of the mixture to ensure it is profiled and disposed of correctly. Mixing waste streams can increase disposal costs.^[8]

Issue: The CBr_2F_2 waste container is bulging or showing signs of pressure buildup.

Solution:

- Do not open the container.
- Carefully move the container to a fume hood if it is safe to do so.
- Alert your colleagues and supervisor immediately.
- Contact your institution's EHS office or emergency response team for guidance. Pressure buildup can be caused by contamination with incompatible materials or exposure to heat.

Quantitative Data

Table 1: Physical and Chemical Properties of **Dibromodifluoromethane**

Property	Value	Reference
Molecular Formula	CB ₂ F ₂	[1]
Molecular Weight	209.82 g/mol	[1][11]
Boiling Point	22.8 °C (73.0 °F)	[1]
Melting Point	-101.1 °C (-150.0 °F)	[1]
Density (liquid)	2.27 g/cm ³	[1]
Vapor Pressure	83 kPa at 20 °C	[1]
Solubility in Water	Insoluble	[1]

Table 2: Occupational Exposure Limits for **Dibromodifluoromethane**

Organization	Limit	Value
OSHA (PEL)	TWA	100 ppm (860 mg/m ³)
NIOSH (REL)	TWA	100 ppm (860 mg/m ³)
IDLH	Immediately Dangerous to Life or Health	2000 ppm

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; IDLH: Immediately Dangerous to Life or Health.

Experimental Protocols for Potential Decontamination (For Research Purposes Only)

Disclaimer: The following are descriptions of chemical reactions that have the potential to degrade **Dibromodifluoromethane**. These are not validated disposal protocols and should not be attempted for bulk waste disposal. These methods should only be performed by trained

chemists in a controlled laboratory setting, with appropriate safety precautions and a plan for analyzing the reaction products to ensure complete destruction.

Potential Method 1: Reductive Dehalogenation with Zinc

This method is based on the reactivity of halogenated methanes with zinc metal, which can lead to the cleavage of carbon-halogen bonds.

Methodology:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add activated zinc dust.
- Under a nitrogen atmosphere, add an appropriate solvent such as ethanol or methanol.
- Slowly add the **Dibromodifluoromethane** waste to the stirred suspension. An excess of zinc is typically required.
- The reaction may require heating to reflux to proceed at a reasonable rate.
- Monitor the reaction progress by Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the disappearance of the starting material.
- Upon completion, the reaction mixture would need to be quenched, filtered, and the resulting liquid and solid waste disposed of as hazardous waste, pending analysis of their composition.

Potential Method 2: Reductive Dehalogenation with Sodium Naphthalenide

Sodium naphthalenide is a powerful reducing agent capable of cleaving carbon-halogen bonds, including the relatively strong C-F bond.

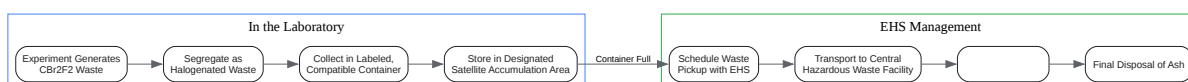
Methodology:

- Preparation of Sodium Naphthalenide Solution: In a glovebox or under a strictly inert atmosphere (nitrogen or argon), prepare a solution of sodium naphthalenide by stirring sodium metal with naphthalene in an anhydrous ether solvent such as tetrahydrofuran

(THF).[12] The formation of the radical anion is indicated by the appearance of a dark green color.[12]

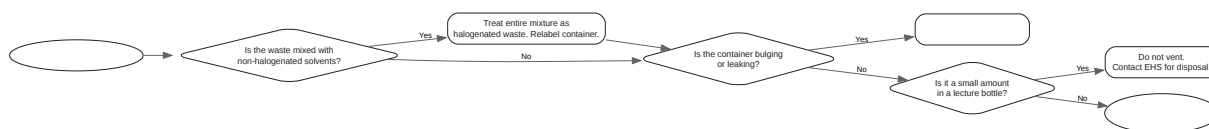
- Dehalogenation Reaction: In a separate flask under an inert atmosphere, dissolve the **Dibromodifluoromethane** waste in anhydrous THF.
- Cool the CBr₂F₂ solution in a dry ice/acetone bath (-78 °C).
- Slowly add the sodium naphthalenide solution to the cooled CBr₂F₂ solution with stirring. An excess of the reducing agent will likely be necessary.
- Allow the reaction to proceed at low temperature and then warm to room temperature.
- Monitor the reaction by GC-MS to confirm the degradation of CBr₂F₂.
- Quench the reaction carefully with a proton source (e.g., ethanol or water) and work up the mixture to separate the organic and aqueous layers. The resulting waste streams must be managed as hazardous waste.

Visualizations



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Caption: General workflow for the disposal of **Dibromodifluoromethane** waste in a research setting.



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